

2-Bromo-5-methylaniline molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-5-methylaniline

Cat. No.: B1276313

[Get Quote](#)

In-depth Technical Guide: 2-Bromo-5-methylaniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential physicochemical data for **2-Bromo-5-methylaniline**, a chemical compound relevant in various research and development applications. The following sections detail its molecular properties and illustrate the relationships between its structural components.

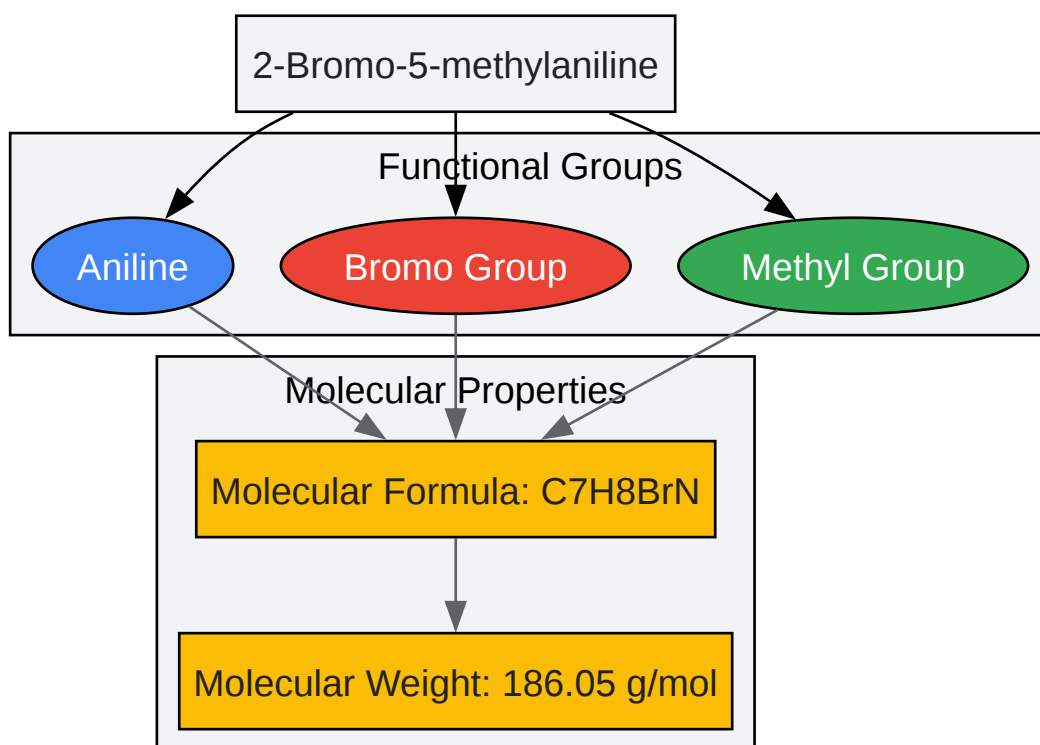
Physicochemical Data

The fundamental molecular properties of **2-Bromo-5-methylaniline** are summarized below. This data is critical for experimental design, stoichiometric calculations, and analytical characterization.

Property	Value	Citations
Molecular Formula	C ₇ H ₈ BrN	[1][2][3]
Molecular Weight	186.05 g/mol	[1][2][3]
Exact Mass	184.984012 g/mol	[2]

Structural and Molecular Relationships

The following diagram illustrates the logical connection between the chemical name, its constituent functional groups, and its resulting molecular formula and weight.



[Click to download full resolution via product page](#)

Caption: Logical relationship of **2-Bromo-5-methylaniline**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scbt.com [scbt.com]
- 2. dev.spectrabase.com [dev.spectrabase.com]
- 3. 2-Bromo-5-methylaniline 97 53078-85-6 [sigmaaldrich.com]

- To cite this document: BenchChem. [2-Bromo-5-methylaniline molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1276313#2-bromo-5-methylaniline-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com